

A Technical Guide to the Molar Mass and Density of Lanthanum(III) Sulfate

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Compound of Interest

Compound Name: Lanthanum sulfate

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This document provides a detailed overview of the molar mass and density of Lanthanum(III) Sulfate, $\text{La}_2(\text{SO}_4)_3$. It is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of this inorganic compound. The guide covers the physicochemical properties, experimental protocols for their determination, and a logical workflow for these analytical procedures.

Physicochemical Data of Lanthanum(III) Sulfate

Lanthanum(III) sulfate is an inorganic compound that can exist in an anhydrous form or as various hydrates, with the nonahydrate ($\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$) being the most common.^[1] These quantitative properties are essential for stoichiometric calculations, formulation development, and quality control.

Property	Value	Form
Molar Mass	566.00 g/mol	Anhydrous ($\text{La}_2(\text{SO}_4)_3$) ^{[1][2]}
Density	2.82 g/cm ³	Nonahydrate ($\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$) ^[1]

Experimental Protocols

Accurate determination of molar mass and density is fundamental in chemical analysis. The following sections detail standard laboratory protocols for characterizing solid inorganic

compounds like Lanthanum(III) sulfate.

This method is based on the colligative property that the freezing point of a solvent is lowered when a solute is dissolved in it. The magnitude of this depression is directly proportional to the molality of the solute.

I. Materials and Equipment:

- Analytical balance (± 0.0001 g)
- Freezing point depression apparatus (e.g., Beckmann thermometer, temperature probe)
- Test tubes and beakers
- Volumetric flasks
- A suitable solvent with a known freezing point depression constant (K_f), such as distilled water ($K_f = 1.86$ °C/m)
- Lanthanum(III) sulfate (solute)

II. Procedure:

- Solvent Preparation: Accurately weigh a known mass of the solvent (e.g., 15-20 g of distilled water) into a test tube.
- Initial Freezing Point: Immerse the test tube in a cooling bath (e.g., ice-water slurry) and gently stir with the temperature probe until the solvent begins to freeze. Record the equilibrium temperature as the freezing point of the pure solvent (T_f , solvent).
- Sample Preparation: Accurately weigh a small, known mass of anhydrous Lanthanum(III) sulfate.
- Solution Preparation: Dissolve the weighed Lanthanum(III) sulfate in the previously used solvent in the test tube. Ensure complete dissolution.
- Solution Freezing Point: Determine the freezing point of the solution (T_f , solution) using the same method as in step 2.

- Calculation:
 - Calculate the freezing point depression: $\Delta T_f = T_{f, \text{solvent}} - T_{f, \text{solution}}$.
 - Calculate the molality (m) of the solution using the formula: $\Delta T_f = i \cdot K_f \cdot m$, where 'i' is the van 't Hoff factor. For $\text{La}_2(\text{SO}_4)_3$, which dissociates into 2 La^{3+} and 3 SO_4^{2-} ions, the theoretical van 't Hoff factor is 5.
 - Rearrange the formula to solve for molality: $m = \Delta T_f / (i \cdot K_f)$.
 - Calculate the moles of solute: $\text{moles} = \text{molality} \cdot \text{mass of solvent (in kg)}$.
 - Finally, determine the experimental molar mass: $\text{Molar Mass} = \text{mass of solute (g)} / \text{moles of solute}$.

This method, based on Archimedes' principle, determines the volume of a solid by measuring the volume of a liquid it displaces.^{[3][4]} Density is then calculated as the ratio of mass to volume.^[5]

I. Materials and Equipment:

- Analytical balance
- Graduated cylinder or pycnometer
- An inert liquid of known density in which the solid is insoluble (e.g., ethanol for water-soluble salts like **Lanthanum sulfate**^[1])
- Spatula and weighing paper

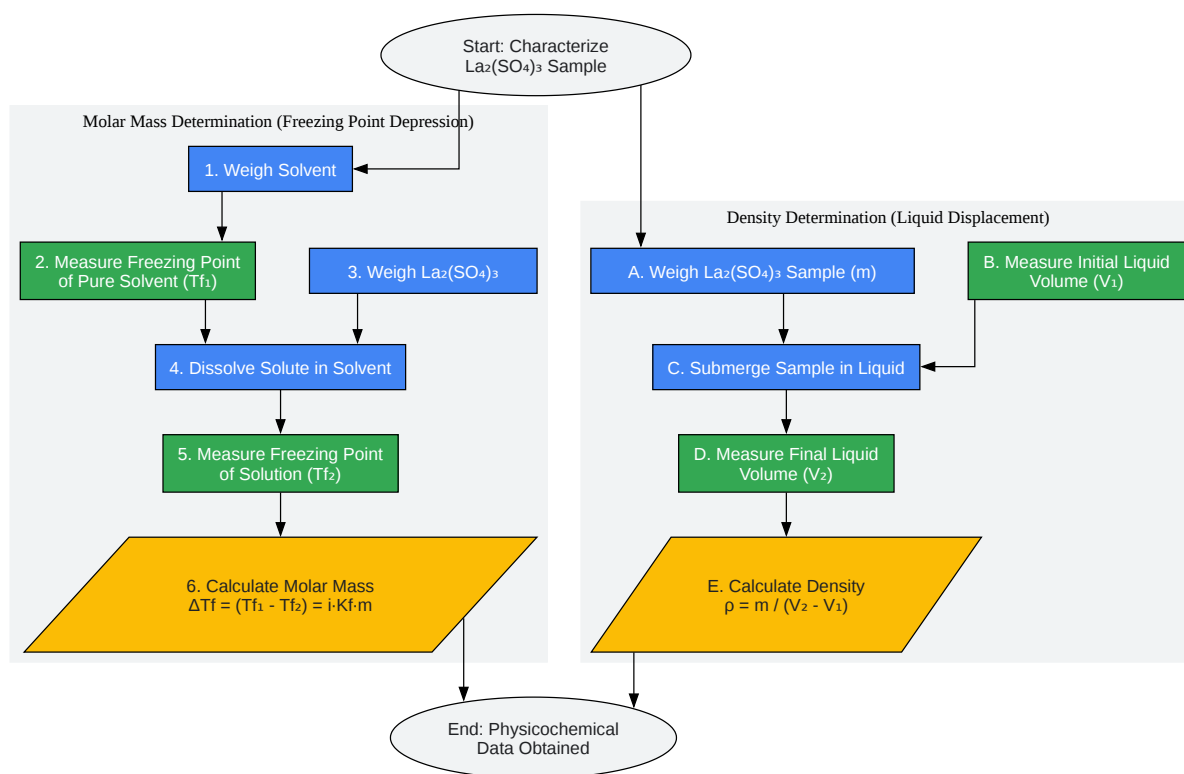
II. Procedure:

- Mass Measurement: Accurately weigh a sample of Lanthanum(III) sulfate powder using an analytical balance. Record this mass (m).
- Initial Volume Measurement: Add a specific volume of the inert liquid to a graduated cylinder and record the initial volume (V_1).^[5]

- Displacement: Carefully transfer the weighed solid sample into the graduated cylinder, ensuring no liquid splashes out and the solid is fully submerged.[\[6\]](#)
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder (V_2).[\[5\]](#)
- Calculation:
 - Calculate the volume of the displaced liquid, which is equal to the volume of the solid sample: $V = V_2 - V_1$.[\[5\]](#)
 - Calculate the density (ρ) of the solid using the formula: $\rho = m / V$.

Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the molar mass and density of a solid chemical compound.



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Workflow for determining molar mass and density.

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References

- 1. Lanthanum(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. Lanthanum sulfate | La₂O₁₂S₃ | CID 159259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mt.com [mt.com]
- 4. youtube.com [youtube.com]
- 5. Density of Solid Class 9 Physics Experiment Guide [vedantu.com]
- 6. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
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